

Application Notes and Protocols for Penicillin-Streptomycin (100X Solution)

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Compound of Interest

Compound Name: *Penicillin-Streptomycin*

Cat. No.: *B12071052*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Penicillin-Streptomycin (Pen-Strep) is a widely used antibiotic solution in cell culture to prevent bacterial contamination. It is a broad-spectrum antibiotic effective against both gram-positive and gram-negative bacteria. Penicillin acts by inhibiting the synthesis of the bacterial cell wall, while streptomycin inhibits protein synthesis by binding to the 30S ribosomal subunit. [1][2][3] Proper storage and handling of Pen-Strep stock solutions are critical to maintain its efficacy and prevent cytotoxicity in cell cultures.

Data Presentation: Storage and Stability

The stability of **Penicillin-Streptomycin** stock solutions is highly dependent on storage conditions. To maximize shelf-life and performance, it is essential to adhere to the following guidelines.

Storage Condition	Temperature	Duration of Stability	Recommendations
Long-term Storage	-20°C or colder	Up to 12 months from date of manufacture	Store in a non-frost-free freezer. Aliquoting is highly recommended to avoid repeated freeze-thaw cycles.[1][4][5]
Short-term Storage	+2°C to +8°C	Up to 2 weeks	For recently thawed aliquots or for solutions that will be used frequently within a short period.[6][7]
In Culture Medium	37°C	Up to 3 days	The stability of Pen-Strep is reduced at physiological temperatures.[2]
Room Temperature	Ambient	Unstable	Avoid prolonged exposure to room temperature as degradation occurs rapidly.
Freeze-Thaw Cycles	N/A	Avoid	Repeated freezing and thawing can lead to a significant loss of antibiotic activity. It is recommended to aliquot the stock solution upon first thaw.[2][3][8]

Experimental Protocols

Protocol 1: Initial Handling and Aliquoting of Frozen **Penicillin-Streptomycin** (100X) Stock Solution

This protocol outlines the procedure for safely thawing and creating working aliquots of a new bottle of frozen **Penicillin-Streptomycin** stock solution to preserve its efficacy.

Materials:

- Frozen **Penicillin-Streptomycin** (100X) stock solution
- Sterile, conical tubes (e.g., 1.5 mL, 5 mL, or 15 mL)
- Water bath set to 37°C or refrigerator at 4°C
- 70% ethanol for disinfection
- Laminar flow hood or biosafety cabinet
- Pipettes and sterile tips

Procedure:

- Thawing:
 - Recommended Method (Slow Thaw): Thaw the Pen-Strep solution overnight in a refrigerator at 4°C.[9]
 - Rapid Method: Thaw the bottle in a 37°C water bath. Remove the bottle immediately once the solution has thawed to prevent degradation of the antibiotics. Do not allow the solution to warm to 37°C.[9]
- Aseptic Technique: Transfer the thawed bottle of Pen-Strep to a laminar flow hood or biosafety cabinet. Disinfect the exterior of the bottle with 70% ethanol.
- Aliquoting:
 - Gently swirl the bottle to ensure a homogenous solution. A white or pale precipitate may be common after thawing; ensure it is resuspended.[9]

- Dispense the stock solution into smaller, sterile conical tubes in volumes appropriate for your experimental needs (e.g., 1 mL, 5 mL).[\[2\]](#)[\[3\]](#) This will minimize the number of freeze-thaw cycles for the entire stock.
- Labeling: Clearly label each aliquot with the name of the solution ("Pen-Strep 100X"), the date of aliquoting, and the lot number.
- Storage:
 - Immediately place the newly created aliquots in a -20°C freezer for long-term storage.[\[1\]](#)[\[6\]](#)[\[10\]](#)
 - If an aliquot will be used within two weeks, it can be stored at 4°C.[\[6\]](#)[\[7\]](#)

Protocol 2: Supplementing Cell Culture Medium with **Penicillin-Streptomycin**

This protocol describes the standard procedure for adding **Penicillin-Streptomycin** to cell culture medium to achieve the desired working concentration.

Materials:

- Complete cell culture medium
- Thawed aliquot of **Penicillin-Streptomycin** (100X) stock solution
- Sterile serological pipettes and pipette aid
- Laminar flow hood or biosafety cabinet

Procedure:

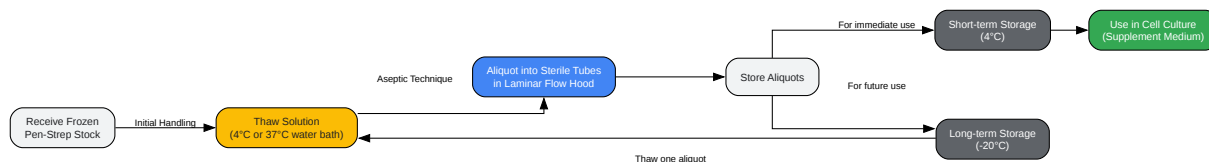
- Aseptic Environment: Perform all steps in a laminar flow hood or biosafety cabinet to maintain sterility.
- Determine Required Volume: The standard final concentration of Pen-Strep in cell culture medium is 1X. For a 100X stock solution, this typically corresponds to a 1:100 dilution.
 - For 500 mL of medium, add 5 mL of 100X Pen-Strep.[\[11\]](#)

- For 100 mL of medium, add 1 mL of 100X Pen-Strep.
- Supplementation:
 - Warm the complete cell culture medium to the appropriate temperature (usually 37°C).
 - Using a sterile serological pipette, add the calculated volume of the 100X Pen-Strep solution to the medium.
- Mixing: Gently swirl the medium bottle to ensure the antibiotic solution is evenly distributed. Avoid vigorous shaking to prevent foaming.[\[12\]](#)
- Labeling: Label the supplemented medium with the date of preparation and the final concentration of Pen-Strep (e.g., "DMEM + 10% FBS + 1% P/S").
- Storage of Supplemented Medium: Store the supplemented medium at 2°C to 8°C and protect it from light.[\[12\]](#) It is recommended to use the supplemented medium within 30 days.[\[12\]](#)

Important Considerations:

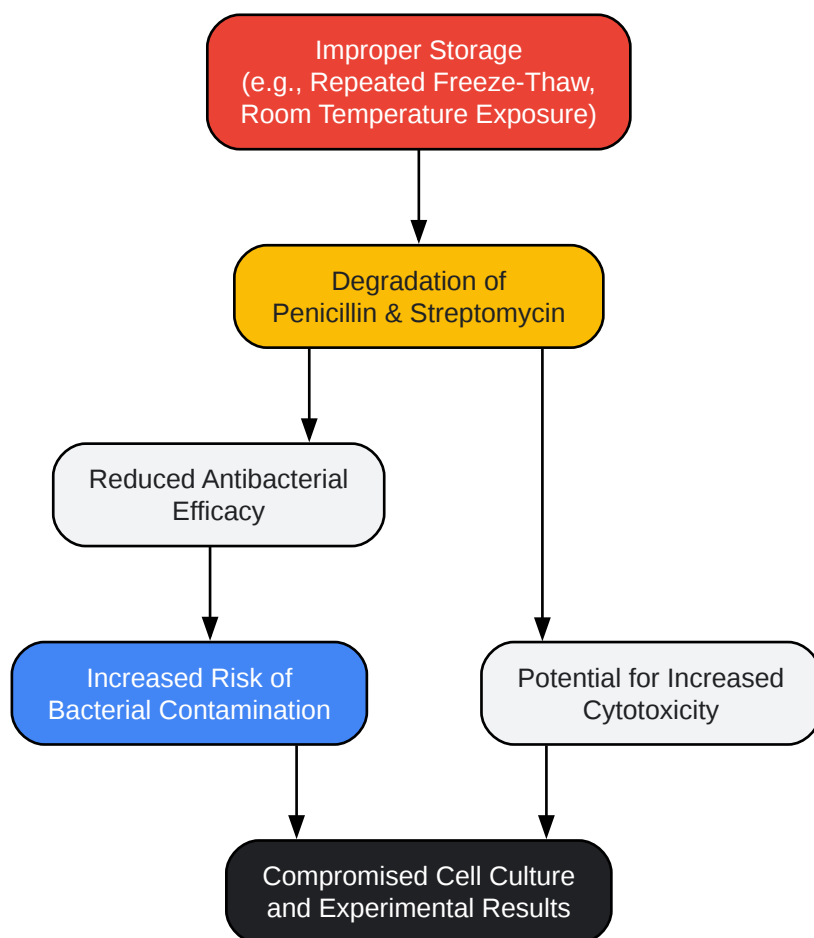
- Cytotoxicity: While generally safe for most cell lines, Pen-Strep can be toxic to some, especially at high concentrations. It is advisable to perform a dose-response test to determine the optimal concentration for your specific cell line if you observe signs of toxicity such as changes in morphology, reduced confluence, or cell detachment.[\[1\]](#)[\[2\]](#)
- Antibiotic-Free Culture: For certain applications, such as the study of cellular metabolism or when using selective antibiotics, the presence of Pen-Strep may interfere with experimental results.[\[13\]](#) In such cases, culturing cells in antibiotic-free medium is recommended, which necessitates stringent aseptic techniques.
- Mycoplasma Contamination: Pen-Strep is not effective against Mycoplasma, a common cell culture contaminant that lacks a cell wall.[\[8\]](#) Regular testing for Mycoplasma is crucial.

Mandatory Visualizations



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Caption: Workflow for handling and aliquoting **Penicillin-Streptomycin** stock.



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Caption: Consequences of improper **Penicillin-Streptomycin** storage.

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